

Best practices for handling and storing N'-(4-Aminophenyl)benzohydrazide

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Compound of Interest

Compound Name: N'-(4-Aminophenyl)benzohydrazide

Cat. No.: B3147941

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Technical Support Center: N'-(4-Aminophenyl)benzohydrazide

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and utilizing **N'-(4-Aminophenyl)benzohydrazide** in experimental settings.

Frequently Asked Questions (FAQs)

1. What is N'-(4-Aminophenyl)benzohydrazide?

N'-(4-Aminophenyl)benzohydrazide is a chemical compound belonging to the benzohydrazide class. These compounds are characterized by a benzene ring attached to a hydrazide group. Due to their chemical structure, benzohydrazide derivatives are explored in medicinal chemistry for their potential as enzyme inhibitors and as scaffolds for developing therapeutic agents.

2. What are the primary hazards associated with N'-(4-Aminophenyl)benzohydrazide?

While specific toxicity data for **N'-(4-Aminophenyl)benzohydrazide** is not readily available, compounds with similar structures, such as aminophenyl and benzohydrazide derivatives, may cause skin and eye irritation.[1] Inhalation of dust or fumes may also cause respiratory irritation.

[1] It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.[1][2]

3. What are the recommended storage conditions for this compound?

N'-(4-Aminophenyl)benzohydrazide should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2] It should be kept away from strong oxidizing agents and direct sunlight.[1][2]

4. What personal protective equipment (PPE) should be used when handling **N'-(4-Aminophenyl)benzohydrazide**?

When handling **N'-(4-Aminophenyl)benzohydrazide**, the following PPE is recommended:[1][2]

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH-approved respirator is recommended, especially when handling the compound as a powder or if dust generation is likely.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	The chosen solvent may be inappropriate. Solubility data for the specific compound is limited.	Try common organic solvents used for similar compounds, such as ethanol, methanol, or dimethyl sulfoxide (DMSO). ^[2] Gentle heating may aid dissolution, but be cautious of potential degradation.
Unexpected reaction products	The compound may be unstable under the experimental conditions (e.g., high temperature, presence of strong acids/bases, or oxidizing agents).	Review the reaction conditions. Benzohydrazide derivatives can be sensitive to strong oxidizing agents. ^[1] Ensure all reactants and solvents are pure and free of contaminants.
Inconsistent experimental results	Potential degradation of the compound due to improper storage.	Ensure the compound has been stored correctly in a cool, dry place, protected from light and moisture. ^[2] Consider obtaining a fresh batch of the compound if degradation is suspected.
Difficulty in purifying the compound	The compound may be sensitive to certain purification techniques.	Recrystallization from a suitable solvent, such as ethanol, has been shown to be effective for similar compounds. ^[3] Column chromatography with an appropriate solvent system can also be considered.

Physicochemical Data

Quantitative data for **N'-(4-Aminophenyl)benzohydrazide** is not widely available. The following table summarizes data for structurally related compounds to provide an estimation of

its properties.

Property	Value (for related compounds)	Citation
Molecular Formula	C ₁₃ H ₁₃ N ₃ O	-
Molecular Weight	227.26 g/mol	-
Melting Point	Data not available for the specific compound. Related benzohydrazide derivatives have melting points ranging from 112°C to over 200°C.	-
Solubility	Soluble in ethanol and likely soluble in other organic solvents like DMSO and DMF. [2][3]	[2][3]
Appearance	Likely a crystalline solid, possibly yellow or off-white.	[3]

Experimental Protocols

Synthesis of **N'-(4-Aminophenyl)benzohydrazide** (Adapted from a similar synthesis)[3]

This protocol is adapted from the synthesis of (E)-N'-[1-(4-Aminophenyl)ethylidene]benzohydrazide and may require optimization for the target compound.

Materials:

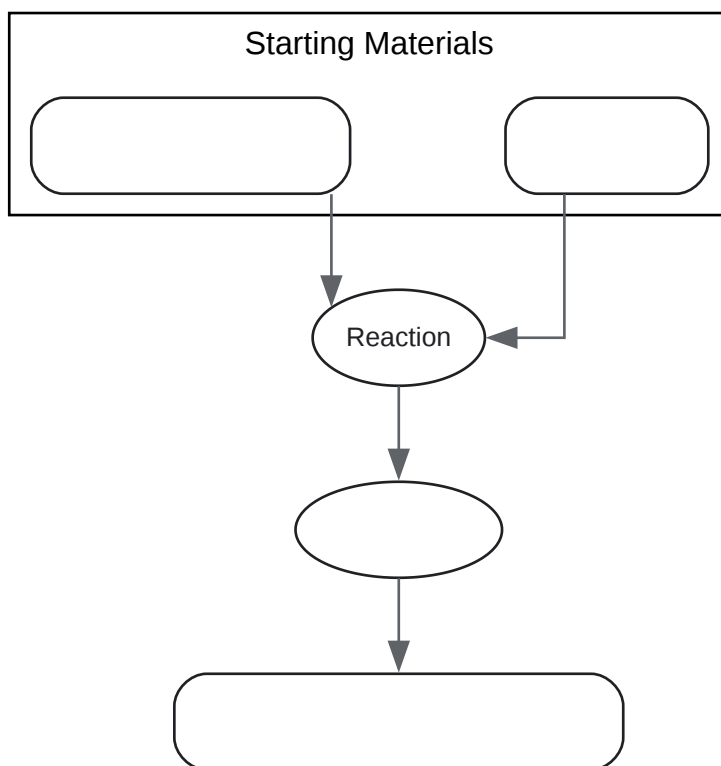
- 4-Aminobenzohydrazide
- Benzaldehyde
- Ethanol

- Glacial Acetic Acid

Procedure:

- Dissolve 4-aminobenzohydrazide in ethanol in a round-bottom flask.
- Add a catalytic amount of glacial acetic acid to the solution.
- Add an equimolar amount of benzaldehyde to the solution.
- Stir the reaction mixture at room temperature or with gentle heating. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature to allow the product to precipitate.
- Collect the solid product by filtration.
- Wash the product with cold ethanol or water to remove any unreacted starting materials.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the purified **N'-(4-Aminophenyl)benzohydrazide**.

Diagram: General Synthesis Workflow



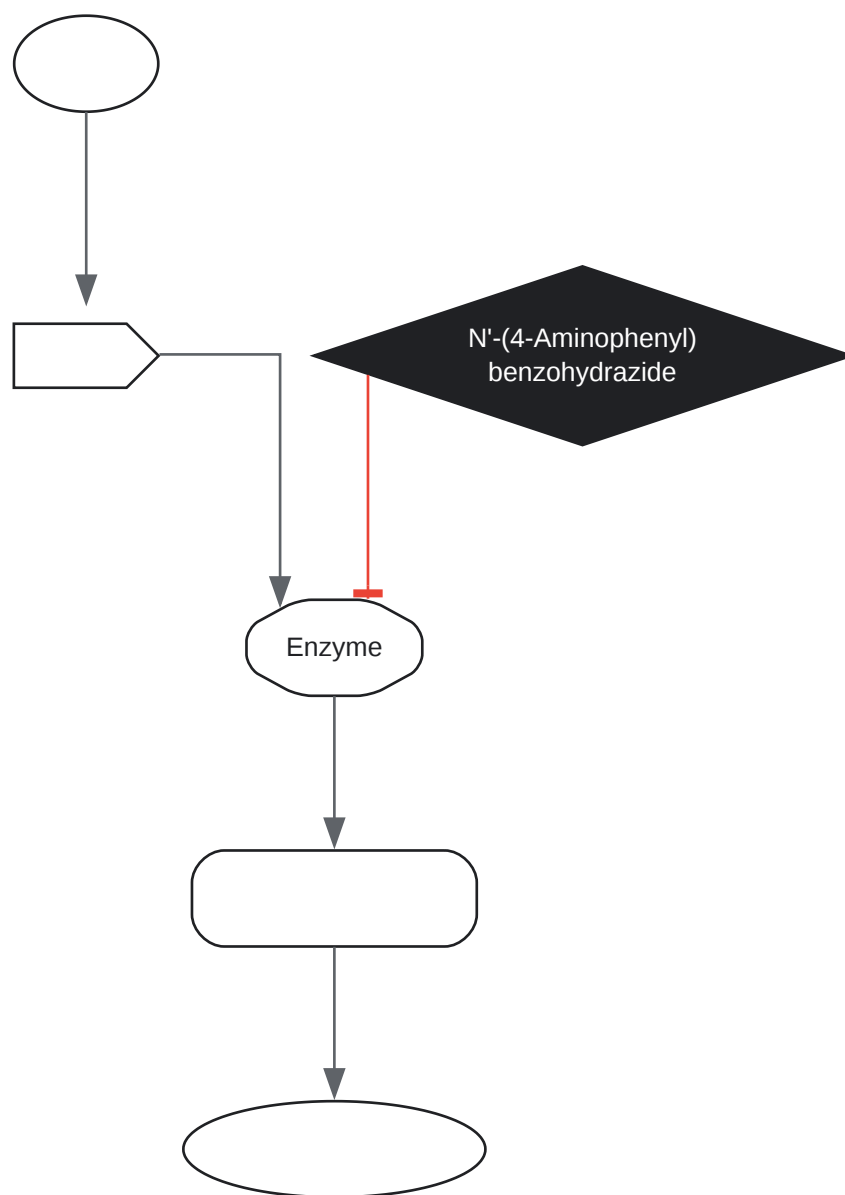
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Caption: A simplified workflow for the synthesis of **N'-(4-Aminophenyl)benzohydrazide**.

Potential Signaling Pathway Involvement

Benzohydrazide derivatives have been investigated for their roles as inhibitors of various enzymes and their potential to modulate cellular signaling pathways, particularly in the context of cancer research. While the specific pathways affected by **N'-(4-Aminophenyl)benzohydrazide** are not yet fully elucidated, related compounds have shown inhibitory activity against enzymes like histone deacetylases (HDACs) and monoamine oxidases.

Diagram: Hypothetical Signaling Pathway Inhibition



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Caption: Potential inhibitory action on a generic signaling pathway.

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